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SR1078 Technical Support Center: Stability, Storage, and Experimental Best Practices

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Compound of Interest		
Compound Name:	SR1078	
Cat. No.:	B1681099	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **SR1078**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing powdered **SR1078**?

A1: Solid **SR1078** should be stored at -20°C for long-term stability.[1] Some suppliers also indicate that it can be stored at 4°C for up to two years.[1]

Q2: How should I prepare and store stock solutions of **SR1078**?

A2: It is recommended to prepare stock solutions in dimethyl sulfoxide (DMSO) or ethanol.[2][3] For long-term storage, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C (stable for up to one year) or -20°C (stable for up to six months).[1]

Q3: What is the solubility of **SR1078** in common solvents?

A3: **SR1078** is soluble in DMSO at concentrations of 33.33 mg/mL (77.29 mM) and in ethanol at 43.12 mg/mL (100 mM).[1][3] Note that for DMSO, sonication may be needed to fully dissolve the compound, and hygroscopic DMSO can impact solubility.[1]

Q4: Can I store my **SR1078** stock solution at room temperature?







A4: It is not recommended to store **SR1078** solutions at room temperature for extended periods. For in vivo experiments, it is best to prepare fresh working solutions on the day of use. While some studies on other compounds in DMSO have shown stability for extended periods at room temperature, the specific stability of **SR1078** under these conditions is not well-documented.

Q5: How many times can I freeze-thaw my SR1078 stock solution?

A5: To ensure the integrity of the compound, it is best to avoid multiple freeze-thaw cycles by preparing single-use aliquots.[1] While some general studies on compounds in DMSO show no significant loss after multiple freeze-thaw cycles, it is a best practice to minimize this for sensitive molecules.

Q6: Is **SR1078** sensitive to light?

A6: One supplier recommends protecting the compound from light. As a general precaution for photosensitive compounds, it is advisable to store solutions in amber vials or tubes wrapped in foil.

Troubleshooting Guide

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Issue	Possible Cause	Troubleshooting Steps
Precipitation observed in stock solution upon thawing.	The concentration may be too high, or the solvent may have absorbed water.	Gently warm the solution and sonicate to redissolve. If precipitation persists, consider preparing a fresh, lower concentration stock solution. Ensure you are using anhydrous DMSO.
Inconsistent or weaker than expected results in cell-based assays.	 Degradation of SR1078 in working solution. Inaccurate concentration of stock solution. Multiple freeze-thaw cycles of the stock solution. 	1. Prepare fresh working solutions for each experiment from a frozen stock. 2. Verify the initial weighing of the solid compound and the volume of solvent used. 3. Use a fresh aliquot of the stock solution that has not been previously thawed.
No observable effect in animal studies.	1. Insufficient dosage or poor bioavailability. 2. Degradation of the compound in the formulation.	1. Pharmacokinetic studies have shown that an intraperitoneal (i.p.) injection of 10 mg/kg in mice results in plasma concentrations of 3.6 µM after 1 hour, with sustained levels above 800 nM after 8 hours.[1] Ensure your dosing is within a similar range. 2. Prepare fresh formulations for in vivo experiments on the day of use.

Stability and Storage Data

Solid Compound Storage



Storage Temperature	Recommended Duration
-20°C	Up to 3 years[1]
4°C	Up to 2 years[1]

Stock Solution Storage (in DMSO)

Storage Temperature	Recommended Duration
-80°C	Up to 1 year[1]
-20°C	Up to 6 months[1]

Experimental Protocols & MethodologiesIn Vitro Cell-Based Assay Protocol

This protocol is a general guideline for treating cells with **SR1078**. Specific cell lines and assay endpoints will require optimization.

- Cell Plating: Plate cells (e.g., HepG2, SH-SY5Y) in a suitable multi-well plate at a density that will not lead to over-confluence during the treatment period.[1]
- Compound Preparation: Prepare a fresh working solution of SR1078 by diluting the DMSO stock solution in cell culture media to the desired final concentration (e.g., 2-10 µM).[1]
 Ensure the final DMSO concentration in the media is low (typically ≤ 0.1%) to avoid solvent toxicity. Include a vehicle control (media with the same concentration of DMSO).
- Cell Treatment: Remove the existing media from the cells and replace it with the media containing SR1078 or the vehicle control.
- Incubation: Incubate the cells for the desired period (e.g., 24 hours).[1]
- Analysis: Following incubation, proceed with the desired analysis, such as quantitative PCR (qPCR) to measure target gene expression (e.g., G6Pase, FGF21), or cell viability and apoptosis assays.[1]



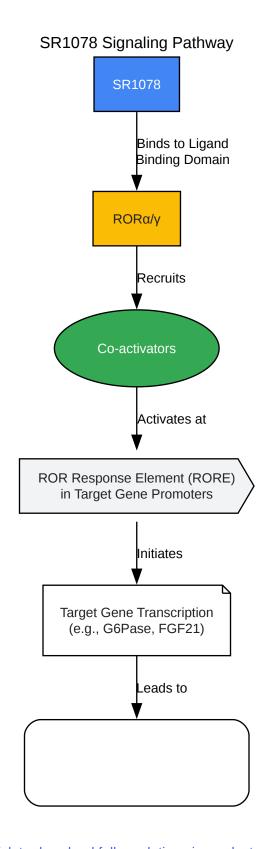
In Vivo Animal Study Protocol

This protocol is a general guideline for administering **SR1078** to mice. All animal experiments should be conducted in accordance with institutional and national guidelines.

- Animal Model: Utilize an appropriate mouse model for the research question.
- Compound Formulation: For intraperitoneal (i.p.) injection, a common formulation involves dissolving **SR1078** in a vehicle such as a mixture of DMSO, PEG300, Tween-80, and saline.
- Administration: Administer SR1078 via i.p. injection at a dosage of, for example, 10 mg/kg.[1]
- Tissue Collection: At specified time points after injection (e.g., 2 hours), euthanize the animals and harvest tissues of interest (e.g., liver) for subsequent analysis.[1]
- Analysis: Process the collected tissues for analysis, such as mRNA extraction and qPCR to assess the expression of ROR target genes.[1]

Visualizations



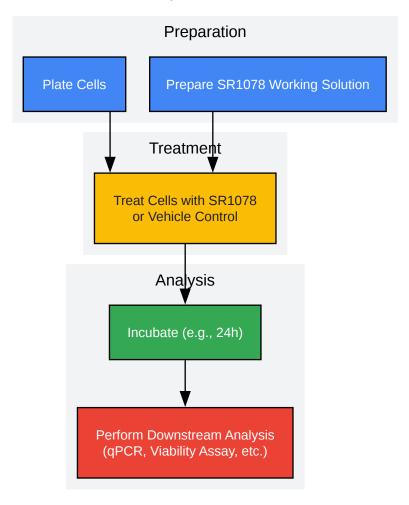


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Caption: **SR1078** mechanism of action as a ROR α /y agonist.



In Vitro Experimental Workflow



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